

TWS119: A Technical Guide to a Potent GSK-3 β Inhibitor

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Compound of Interest

Compound Name: TWS119 TFA

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, chemical properties, and mechanism of action of TWS119, a potent small molecule inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β). TWS119 has emerged as a critical tool in stem cell research and presents potential for therapeutic development due to its ability to modulate the Wnt/ β -catenin signaling pathway.

Discovery and Background

TWS119 was identified through a high-throughput phenotypic screening of kinase-directed combinatorial libraries.^[1] The screen was designed to discover small molecules capable of inducing neurogenesis in murine embryonic stem cells (ESCs).^[1] TWS119, a 4,6-disubstituted pyrrolopyrimidine, was isolated for its potent ability to induce neuronal differentiation.^[1] Subsequent affinity chromatography and biochemical assays identified its primary cellular target as Glycogen Synthase Kinase-3 β (GSK-3 β), a key negative regulator of the canonical Wnt/ β -catenin signaling pathway.^[1]

Chemical Properties

TWS119 is a cell-permeable compound with well-defined chemical characteristics crucial for its biological activity and experimental application.

Property	Value	Reference
Chemical Name	3-[[6-(3-aminophenyl)-7H-pyrrolo[2,3-d]pyrimidin-4-yl]oxy]-phenol	[2][3]
Molecular Formula	C ₁₈ H ₁₄ N ₄ O ₂	[2][3][4][5]
Molecular Weight	318.33 g/mol	[2][5]
CAS Number	601514-19-6	[2][4][5]
Purity	≥90% to >98% (vendor dependent)	[2][3][4][5]
Solubility	Soluble in DMSO (e.g., to 100 mM) and ethanol (e.g., to 5 mM)	[3][5]

Mechanism of Action: GSK-3β Inhibition and Wnt/β-catenin Pathway Activation

TWS119 exerts its biological effects primarily through the potent and specific inhibition of GSK-3β. [2][4][5][6][7]

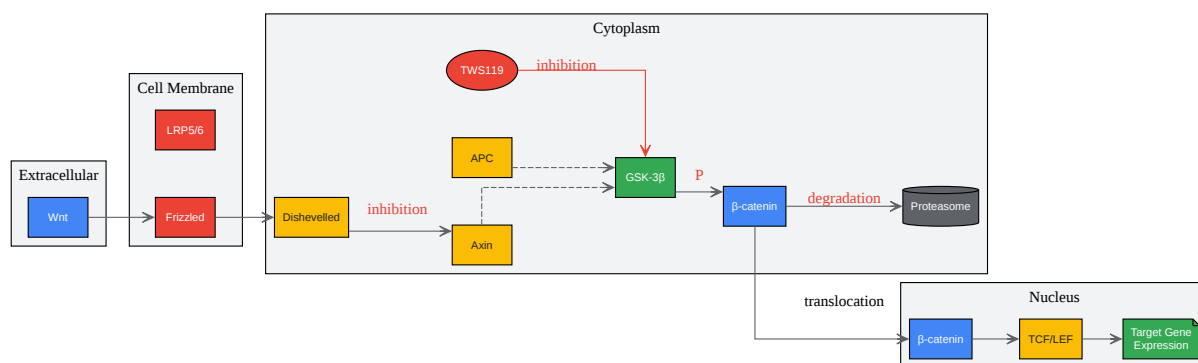
GSK-3β Inhibition

GSK-3β is a constitutively active serine/threonine kinase that phosphorylates a wide range of substrates, including β-catenin. TWS119 directly binds to GSK-3β, inhibiting its kinase activity. [6] This inhibition prevents the phosphorylation of β-catenin.

Parameter	Value	Reference
IC ₅₀ (GSK-3β)	30 nM (cell-free assay)	[3][4][5][6][7]
K	126 nM	[4][6]

Wnt/β-catenin Signaling Pathway Activation

In the absence of a Wnt signal, GSK-3 β is part of a "destruction complex" that phosphorylates β -catenin, targeting it for ubiquitination and proteasomal degradation. By inhibiting GSK-3 β , TWS119 prevents β -catenin phosphorylation and subsequent degradation.[2] This leads to the accumulation of β -catenin in the cytoplasm and its translocation to the nucleus.[2][6] In the nucleus, β -catenin associates with T-cell factor/lymphoid enhancer-binding factor (TCF/LEF) transcription factors to activate the expression of Wnt target genes.[1][8]



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Fig. 1: TWS119 mechanism of action in the Wnt/ β -catenin pathway.

Experimental Protocols

Neuronal Differentiation of Mouse Embryonic Stem Cells

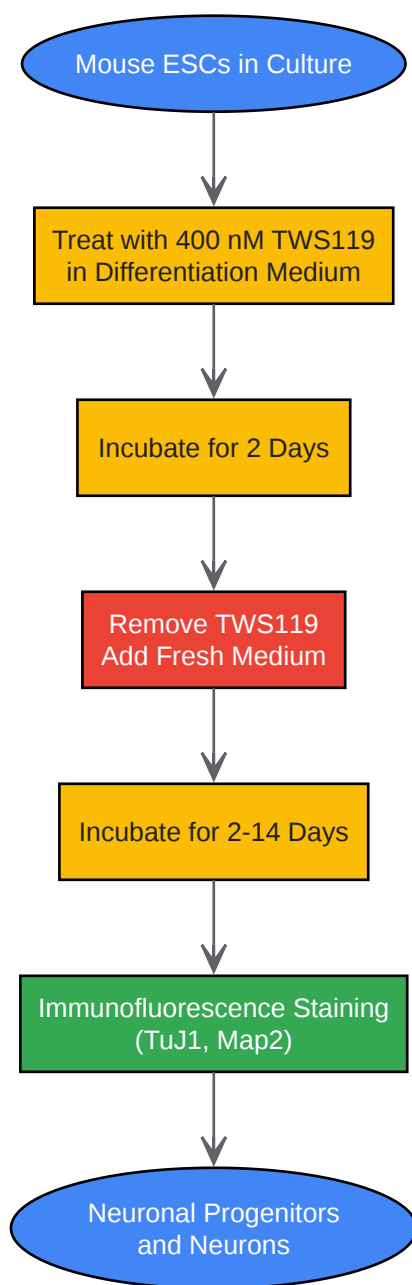
This protocol is adapted from the original discovery of TWS119's neurogenic properties.[1][9]

Materials:

- Mouse embryonic stem cells (e.g., D3 cell line)[9]
- ESC culture medium
- Differentiation medium: MEM α supplemented with 2% FBS (or B27-supplemented neurobasal medium for long-term culture)[9]
- TWS119 stock solution (in DMSO)
- Tissue culture plates
- Antibodies for immunofluorescence (e.g., anti-TuJ1, anti-Map2)

Procedure:

- Culture mouse ESCs to confluency under standard conditions.
- To induce differentiation, treat the ESCs with TWS119 at a final concentration of 400 nM in the differentiation medium.[1][3][5]
- Incubate the cells for 2 days in the presence of TWS119.[1][9]
- After 2 days, replace the medium with fresh, compound-free differentiation medium.[1][9]
- Continue to culture for an additional 2-14 days, changing the medium as needed.[9]
- Assess neuronal differentiation by immunofluorescence staining for neuronal markers such as β III-tubulin (TuJ1) and Microtubule-Associated Protein 2 (Map2).[1][9]



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Fig. 2: Workflow for TWS119-induced neuronal differentiation of ESCs.

TCF/LEF Reporter Assay

This assay quantifies the activation of the Wnt/ β -catenin pathway by measuring the transcriptional activity of TCF/LEF.[1]

Materials:

- Cells transfected with a TCF/LEF luciferase reporter construct
- TWS119 stock solution (in DMSO)
- Cell culture medium
- Luciferase assay reagent
- Luminometer

Procedure:

- Plate the TCF/LEF reporter cells in a multi-well plate.
- Treat the cells with varying concentrations of TWS119 (e.g., up to 10 μ M).[1]
- Incubate for a defined period (e.g., 36 hours).[1]
- Lyse the cells and measure luciferase activity using a luminometer according to the manufacturer's instructions.
- Normalize the luciferase activity to a co-transfected control reporter (e.g., Renilla luciferase) or total protein concentration.

Applications in Research

TWS119 has become an invaluable tool across various research fields:

- **Stem Cell Biology:** Inducing neuronal differentiation of pluripotent stem cells and studying the mechanisms of cell fate determination.[1][2]
- **Cancer Research:** Investigating the role of the Wnt/ β -catenin pathway in cancer cell proliferation and apoptosis.[4]
- **Immunology:** Modulating T-cell differentiation, particularly in the generation of memory stem T-cells for adoptive immunotherapies.[4][8][10]

- Neuroscience: Studying neuronal regeneration and protection in models of neurological damage.[11]

Conclusion

TWS119 is a well-characterized and potent inhibitor of GSK-3 β that serves as a reliable activator of the Wnt/ β -catenin signaling pathway. Its discovery has significantly advanced our ability to manipulate cell fate, particularly in the context of stem cell differentiation. This guide provides core technical information to aid researchers in the effective application of TWS119 in their experimental designs. As with any biologically active small molecule, careful dose-response studies are recommended for each specific cell type and application.

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